

2-Methylbenzothiazole-5-boronic acid stability and storage conditions

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Compound of Interest

Compound Name: 2-Methylbenzothiazole-5-boronic acid

Cat. No.: B151216

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An In-depth Technical Guide to the Stability and Storage of **2-Methylbenzothiazole-5-boronic acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **2-Methylbenzothiazole-5-boronic acid**. Understanding these parameters is critical for ensuring the integrity and reactivity of this reagent in research and development applications. While specific quantitative stability data for this particular compound is not extensively available in the public domain, this document synthesizes information on the stability of arylboronic acids as a class, providing a robust framework for its handling and storage.

Chemical Properties and Structure

2-Methylbenzothiazole-5-boronic acid is an organic compound featuring a benzothiazole core functionalized with a methyl group and a boronic acid moiety. Its structure makes it a valuable building block in medicinal chemistry and materials science, often utilized in cross-coupling reactions.

Molecular Formula: C₈H₈BNO₂S Molecular Weight: 193.03 g/mol Appearance: Typically a solid

Stability Profile

Arylboronic acids are generally considered to be solids that are stable in air and can be stored for extended periods without decomposition[1]. However, the stability of specific arylboronic acids can be influenced by their structural features, particularly the presence of certain functional groups or heterocyclic rings.

General Stability of Arylboronic Acids

While many arylboronic acids are stable, certain classes, including some 2-heterocyclic derivatives, are known to be inherently unstable[2]. These compounds can undergo decomposition upon storage, especially when exposed to air and moisture[2]. The primary degradation pathways for arylboronic acids are protodeboronation and oxidation.

Protodeboronation: This is a common degradation pathway for arylboronic acids, particularly in the presence of water, where the boronic acid group is replaced by a hydrogen atom[3]. This process can be accelerated by heat, base, or the presence of a palladium catalyst[2].

Oxidation: The boronic acid moiety is susceptible to oxidation, which can lead to the formation of the corresponding phenol and boric acid. This process can be initiated by various oxidizing agents and reactive oxygen species[4].

Stability of 2-Methylbenzothiazole-5-boronic acid

Specific quantitative stability data for **2-Methylbenzothiazole-5-boronic acid** is limited. However, as a heterocyclic boronic acid, it may be susceptible to the degradation pathways mentioned above. Anecdotal evidence suggests that some 2-heterocyclic boronic acids can show significant decomposition over a period of 15 days when stored on the benchtop under air[2]. Therefore, careful storage is crucial to maintain its quality.

The following table summarizes the known stability information for arylboronic acids, which can be used as a guideline for handling **2-Methylbenzothiazole-5-boronic acid**.

Condition	Effect on Arylboronic Acids	Recommendation for 2-Methylbenzothiazole-5-boronic acid
Air (Oxygen)	<p>Can lead to oxidation, forming phenols and boric acid^[4].</p> <p>Some heterocyclic boronic acids are particularly unstable in air^[2].</p>	Store under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidation.
Moisture (Water)	Can facilitate protodeboronation, leading to the loss of the boronic acid group ^[3] .	Store in a dry environment and use a tightly sealed container.
Light	While not extensively documented for this specific compound, light can promote degradation of some organic molecules.	Store in a dark place or in an amber vial to protect from light.
Temperature	Elevated temperatures can accelerate decomposition pathways like protodeboronation ^[2] .	Store at low temperatures (2-8°C) to slow down potential degradation ^[5] .
pH	The stability of the C-B bond can be pH-dependent. Both acidic and basic conditions can promote protodeboronation.	Maintain a neutral environment during storage and handling whenever possible.

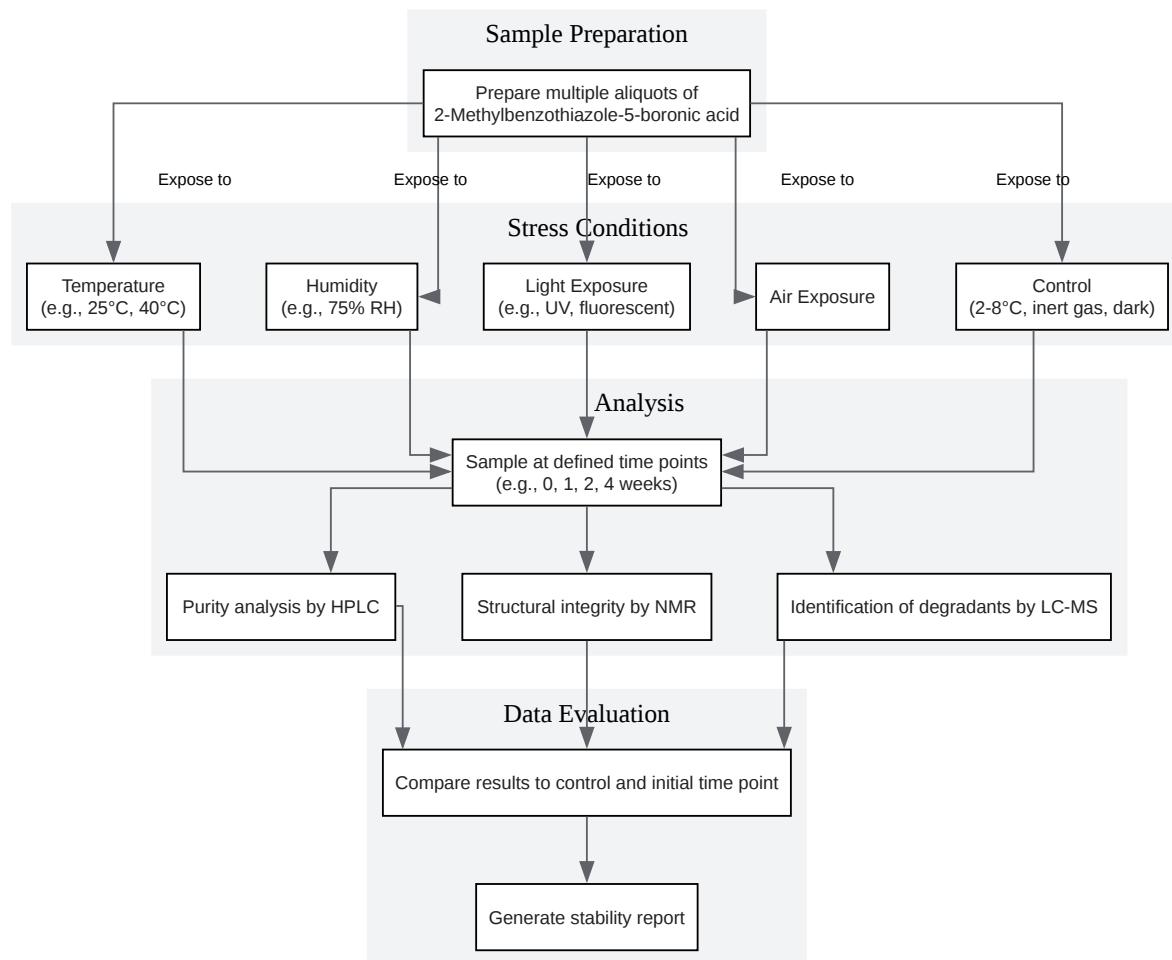
Recommended Storage Conditions

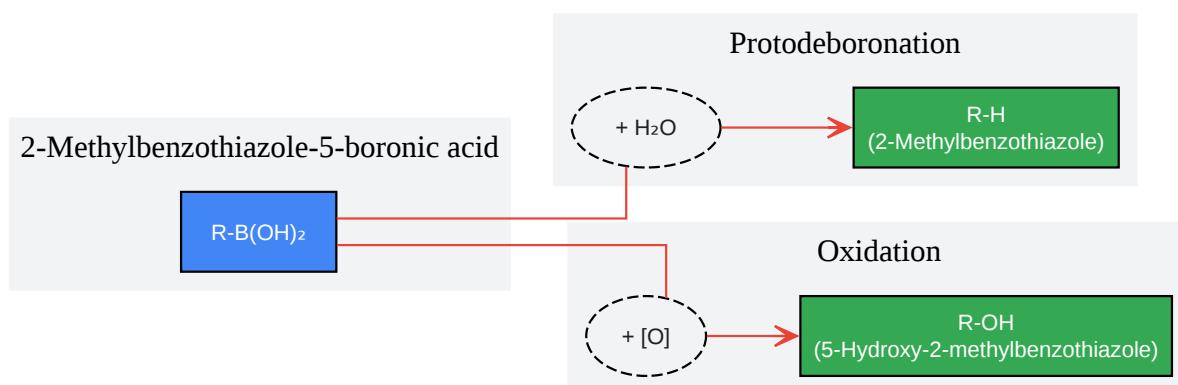
To ensure the long-term stability and integrity of **2-Methylbenzothiazole-5-boronic acid**, the following storage conditions are recommended based on information for this compound and related arylboronic acids.

Parameter	Recommended Condition	Rationale
Temperature	2-8°C[5]	To minimize the rate of potential degradation reactions.
Atmosphere	Under an inert gas (e.g., argon or nitrogen)[5][6]	To prevent oxidation by atmospheric oxygen.
Container	Tightly sealed, opaque or amber container[6][7]	To protect from moisture and light.
Location	A dry, well-ventilated area[7][8]	To prevent moisture uptake and ensure a safe storage environment.
Incompatible Materials	Store away from strong oxidizing agents[7][8].	To prevent chemical reactions that could lead to degradation.

Experimental Protocols: A General Workflow for Stability Assessment

While specific experimental protocols for the stability testing of **2-Methylbenzothiazole-5-boronic acid** are not readily available, a general workflow can be established to assess the stability of this or any arylboronic acid. This workflow is designed to evaluate the impact of various environmental factors on the compound's integrity over time.





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